

A Technical Guide to Commercial Sourcing and Purity of Thiol-C9-PEG5-acid

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Compound of Interest

Compound Name: *Thiol-C9-PEG5-acid*

Cat. No.: *B12415879*

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For researchers, scientists, and professionals in drug development, the quality and purity of chemical reagents are paramount. This guide provides an in-depth overview of the commercial sources for **Thiol-C9-PEG5-acid**, a heterobifunctional PROTAC linker, and details the analytical methodologies crucial for its purity assessment.

Commercial Availability and Specifications

Thiol-C9-PEG5-acid is available from a range of specialized chemical suppliers. While specific formulations and grades may vary, the compound is generally offered at a purity of 95% or higher. The following table summarizes the offerings from several key commercial vendors. It is important to note that while Certificates of Analysis (CoA) with detailed batch-specific purity data are typically available upon request from the suppliers, this information is not always publicly accessible on their websites.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Stated Purity
DC Chemicals	Thiol-C9-PEG5-acid	130727-42-3	C22H44O7S	452.65	>95%
MedchemExpress	Thiol-C9-PEG5-acid	130727-42-3	C22H44O7S	452.65	>95%
Chemsrc	Thiol-C9-PEG5	130727-42-3	C19H40O5S	380.58	>95.0%
BroadPharm	Thiol-PEG3-acid	1347750-82-6	C9H18O5S	238.3	>95%

Analytical Characterization and Purity Assessment

The purity of **Thiol-C9-PEG5-acid** is typically established using a combination of chromatographic and spectroscopic techniques. The most common methods include High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) spectroscopy, and Mass Spectrometry (MS).

Experimental Protocols

1. Purity Determination by High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC (RP-HPLC) is a standard method for assessing the purity of PEGylated compounds.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in acetonitrile.
- Gradient: A linear gradient from 5% to 95% Mobile Phase B over 30 minutes.

- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance at 214 nm.
- Sample Preparation: Dissolve a small amount of **Thiol-C9-PEG5-acid** in the initial mobile phase composition.
- Data Analysis: Purity is determined by the peak area percentage of the main component relative to the total peak area.

2. Structural Confirmation by ^1H Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR spectroscopy is a powerful tool for confirming the chemical structure of **Thiol-C9-PEG5-acid**.

- Instrumentation: A 400 MHz or higher NMR spectrometer.
- Solvent: Deuterated chloroform (CDCl_3) or Deuterated methanol (CD_3OD).
- Sample Preparation: Dissolve approximately 5-10 mg of the compound in 0.5-0.7 mL of the deuterated solvent.
- Data Acquisition: Acquire a standard ^1H NMR spectrum.
- Data Analysis: The chemical shifts, splitting patterns, and integration of the peaks should be consistent with the expected structure of **Thiol-C9-PEG5-acid**. Key signals to observe include those for the thiol proton, the methylene protons of the PEG chain, and the protons of the C9 alkyl chain and the terminal carboxylic acid.

3. Molecular Weight Verification by Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight of the compound.

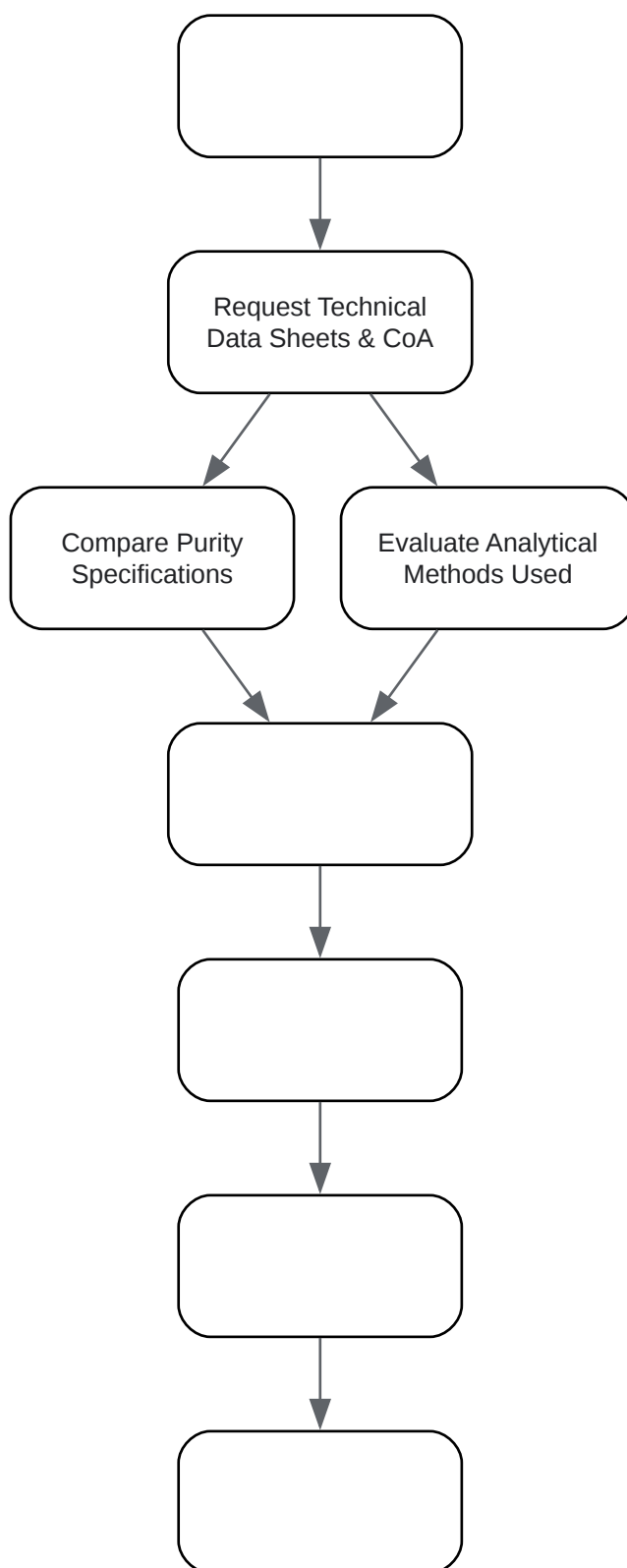
- Instrumentation: An electrospray ionization mass spectrometer (ESI-MS).
- Sample Preparation: Dissolve the sample in a suitable solvent such as methanol or acetonitrile with 0.1% formic acid.

- Analysis Mode: Positive or negative ion mode, depending on the adducts formed.
- Data Analysis: The observed mass-to-charge ratio (m/z) should correspond to the calculated molecular weight of **Thiol-C9-PEG5-acid** plus or minus the mass of an adduct ion (e.g., $[M+H]^+$, $[M+Na]^+$).

Visualizing Workflows and Pathways

Logical Workflow for Supplier Selection

The following diagram illustrates a logical workflow for selecting a suitable commercial source for **Thiol-C9-PEG5-acid**, emphasizing the importance of purity verification.

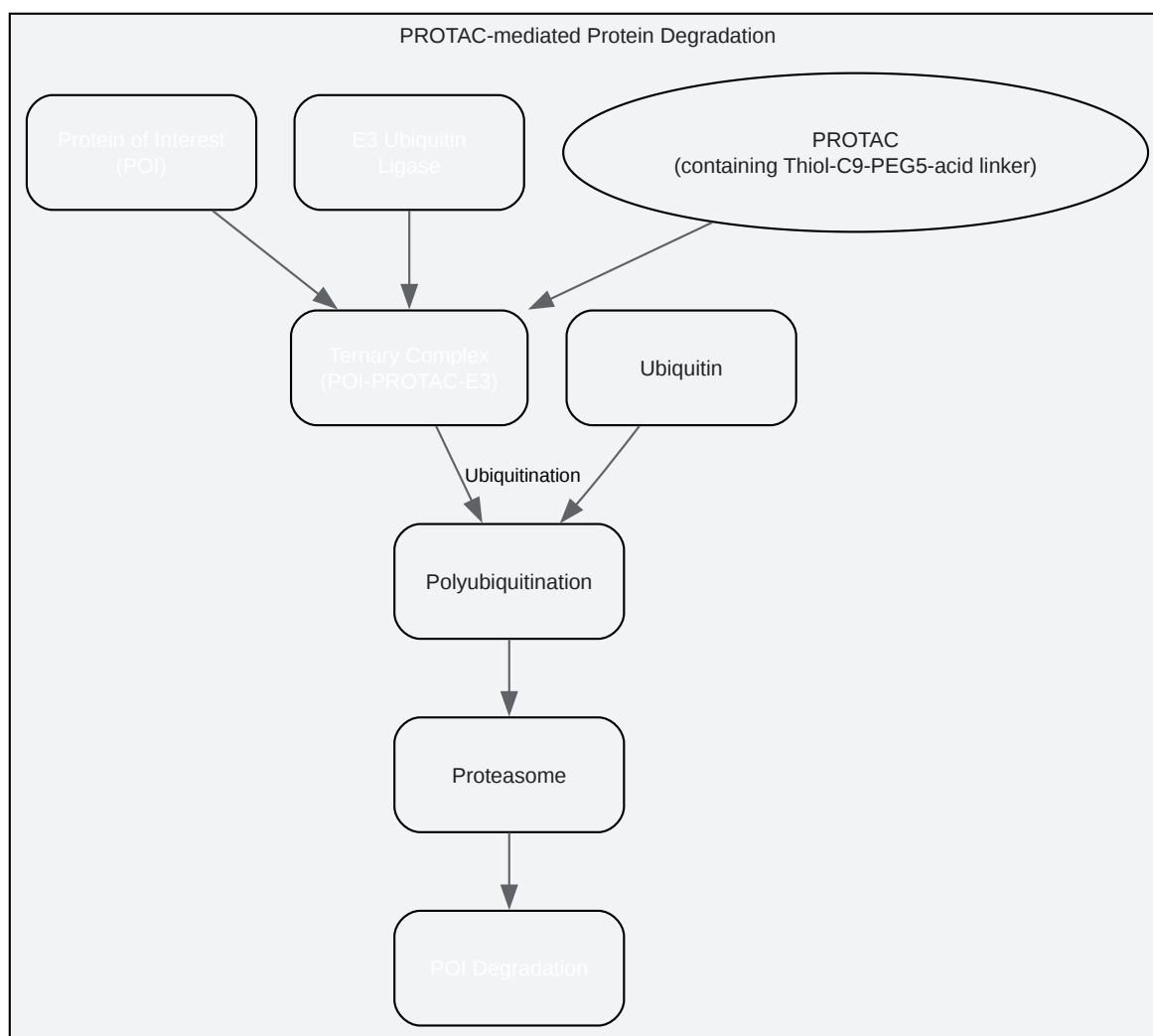


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Caption: Workflow for selecting a **Thiol-C9-PEG5-acid** supplier.

Conceptual Signaling Pathway Application

Thiol-C9-PEG5-acid is a linker used in the synthesis of PROTACs (Proteolysis Targeting Chimeras). The following diagram illustrates the general mechanism of action of a PROTAC.



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Caption: General mechanism of PROTAC action.

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